

Application of 2-Chloro-5-methoxypyrimidine in Agrochemical Synthesis

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Compound of Interest

Compound Name: 2-Chloro-5-methoxypyrimidine

Cat. No.: B1297454

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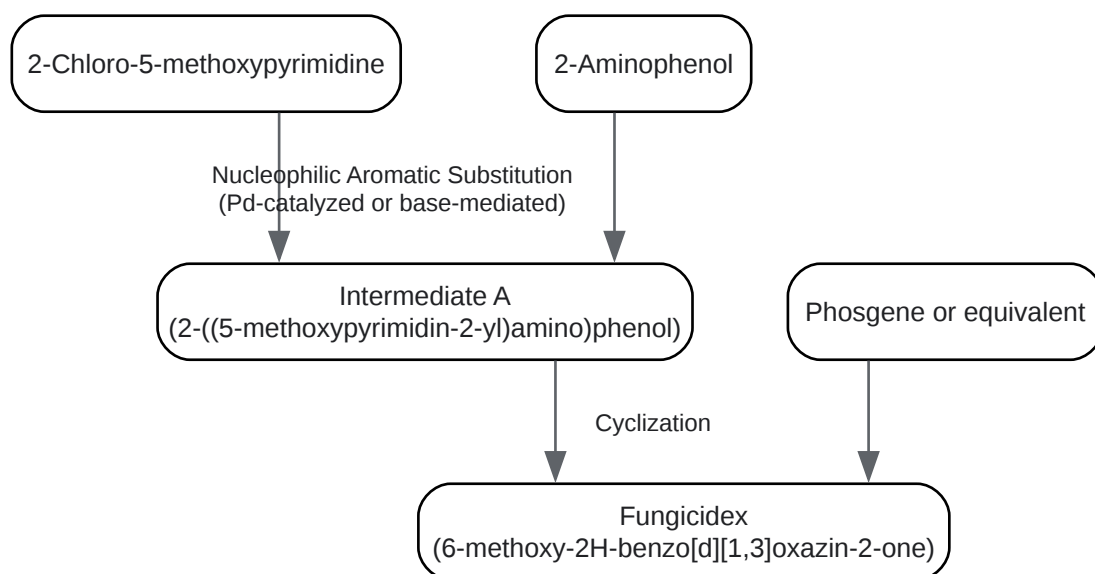
Introduction

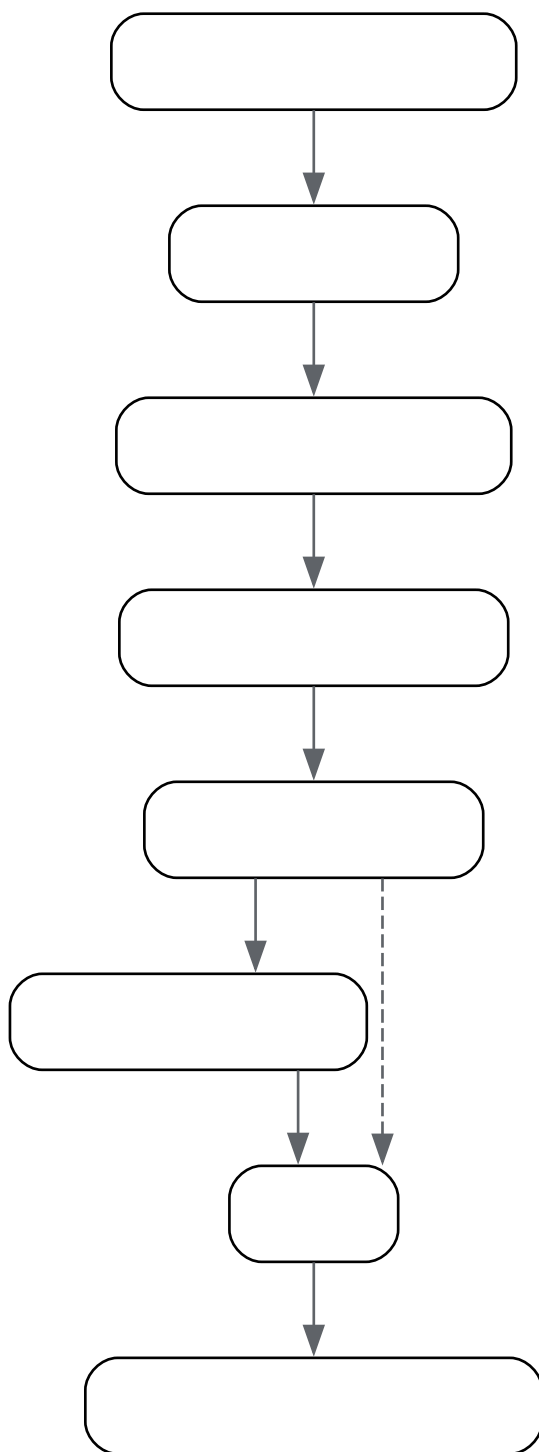
2-Chloro-5-methoxypyrimidine is a versatile heterocyclic building block increasingly utilized in the synthesis of modern agrochemicals.^[1] Its unique electronic properties, conferred by the electron-withdrawing pyrimidine ring and the activating methoxy group, make it a valuable precursor for creating a diverse range of fungicides and herbicides. The chlorine atom at the 2-position is susceptible to nucleophilic substitution, providing a convenient handle for the introduction of various functional groups and the construction of complex molecular architectures. This application note will detail the synthetic utility of **2-Chloro-5-methoxypyrimidine** in the preparation of novel agrochemical candidates, with a focus on a representative synthetic pathway to a hypothetical pyrimidine-based fungicide.

Synthetic Utility and Key Reactions

The primary application of **2-Chloro-5-methoxypyrimidine** in agrochemical synthesis revolves around the nucleophilic aromatic substitution (S_NAr) of the C2-chlorine atom. This reaction allows for the facile introduction of amine, alcohol, and thiol functionalities, which are common toxophores in many commercial pesticides.

A representative synthetic scheme for a hypothetical fungicide, "Fungicidex," is presented below. This pathway highlights the key transformations involving **2-Chloro-5-methoxypyrimidine**.





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References

- 1. chemimpex.com [chemimpex.com]
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